

Application Notes and Protocols for Carbonyl Iron Powder in Electromagnetic Interference Shielding

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Compound of Interest

Compound Name: Carbonyl-iron

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These application notes provide a comprehensive overview of the use of carbonyl iron powder (CIP) for electromagnetic interference (EMI) shielding. Included are detailed experimental protocols, quantitative data on shielding effectiveness, and visualizations to illustrate key processes and concepts. CIP is a highly effective material for EMI shielding due to its excellent magnetic and dielectric properties, making it a valuable component in the development of shielding materials for sensitive electronic equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction to Carbonyl Iron Powder for EMI Shielding

Carbonyl iron powder is a magnetic material widely used in microwave absorption and EMI shielding applications. Its high magnetic permeability and dielectric constant contribute to its ability to attenuate electromagnetic waves, primarily through absorption.[\[1\]](#)[\[2\]](#) CIP is often incorporated as a filler into various polymer matrices, such as epoxy, silicone rubber, and polyvinylidene fluoride (PVDF), to create composite materials with tailored shielding properties.[\[2\]](#)[\[4\]](#)[\[5\]](#) The shielding effectiveness (SE) of these composites is influenced by factors including the concentration of CIP, the frequency of the electromagnetic waves, and the thickness of the material.[\[1\]](#)[\[4\]](#)

Quantitative Data on EMI Shielding Effectiveness

The EMI shielding effectiveness of CIP-based composites has been extensively studied. The following tables summarize the performance of various composites under different conditions.

Table 1: EMI Shielding Effectiveness of Carbonyl Iron Powder Composites

Matrix Material	CIP Concentration (wt. %)	Frequency Range	Shielding Effectiveness (SE) in dB	Reference
Epoxy Resin	30	9.5 - 1.2 GHz	36	[6]
Polyvinylidene Fluoride (PVDF)	50 vol%	X-band (8.2-12.4 GHz)	~20	[5]
Silicone Rubber	80	3.3 GHz	-23.06 (Reflection Loss)	[1]
Acrylonitrile-Butadiene-Styrene (ABS)	40	Not specified	-48.71 (Reflection Loss)	[3]
Carbon Fiber Reinforced Polymer (CFRP)	300 (by mass of epoxy)	Not specified	>50	

Table 2: Effect of CIP and Carbon Nanotube (CNT) Content on EMI Shielding Effectiveness in a PDMS Matrix at 8.9 GHz

CNT Content (wt. %)	CIP Content (wt. %)	Shielding Effectiveness (SE) in dB
0	0	~0.52
0.5	0	~5.64
1	0	~10.92
2	0	~16.54
0	10	~0.81
0	30	~1.96
0	50	~3.23

Data synthesized from a study by Jang et al.[6]

Experimental Protocols

This section provides detailed protocols for the preparation of CIP-polymer composites and the subsequent measurement of their EMI shielding effectiveness.

Protocol for Preparation of Carbonyl Iron Powder-Polymer Composites

This protocol describes a general method for dispersing CIP into a polymer matrix. The specific polymer and solvent may vary depending on the application.

Materials and Equipment:

- Carbonyl Iron Powder (CIP)
- Polymer matrix (e.g., Epoxy Resin, Silicone Rubber)
- Solvent (if required for the polymer)
- Mechanical stirrer or ultrasonic bath

- Vacuum oven
- Molds for sample casting

Procedure:

- **Polymer Dissolution:** If using a solid polymer, dissolve it in an appropriate solvent to achieve the desired viscosity. For liquid polymers like epoxy resin, this step is not necessary.
- **CIP Dispersion:**
 - Weigh the desired amount of CIP based on the target weight percentage.
 - Gradually add the CIP to the polymer solution or liquid resin while continuously mixing using a mechanical stirrer.
 - For improved dispersion and to break down agglomerates, place the mixture in an ultrasonic bath for 30-60 minutes.
- **Degassing:** To remove any air bubbles introduced during mixing, place the composite mixture in a vacuum oven. Apply a vacuum until all visible bubbles have been removed.
- **Casting:** Pour the degassed composite mixture into a mold of the desired shape and dimensions for testing (e.g., planar sheets for ASTM D4935).
- **Curing:** Cure the cast samples according to the polymer manufacturer's instructions. This may involve heating at a specific temperature for a set duration.
- **Sample Finishing:** Once cured, carefully remove the composite from the mold. If necessary, polish the surfaces to ensure they are smooth and flat for accurate testing.

Protocol for Measuring EMI Shielding Effectiveness using the Coaxial Transmission Line Method (based on ASTM D4935)

This method is suitable for measuring the shielding effectiveness of planar materials in the frequency range of 30 MHz to 1.5 GHz.^{[7][8][9][10][11]}

Equipment:

- Vector Network Analyzer (VNA)
- Coaxial transmission line sample holder
- Reference sample (same material and thickness as the test sample, but without the shielding filler)
- Test sample (the CIP-polymer composite)
- Load sample (a highly conductive material to establish a reference for the dynamic range)

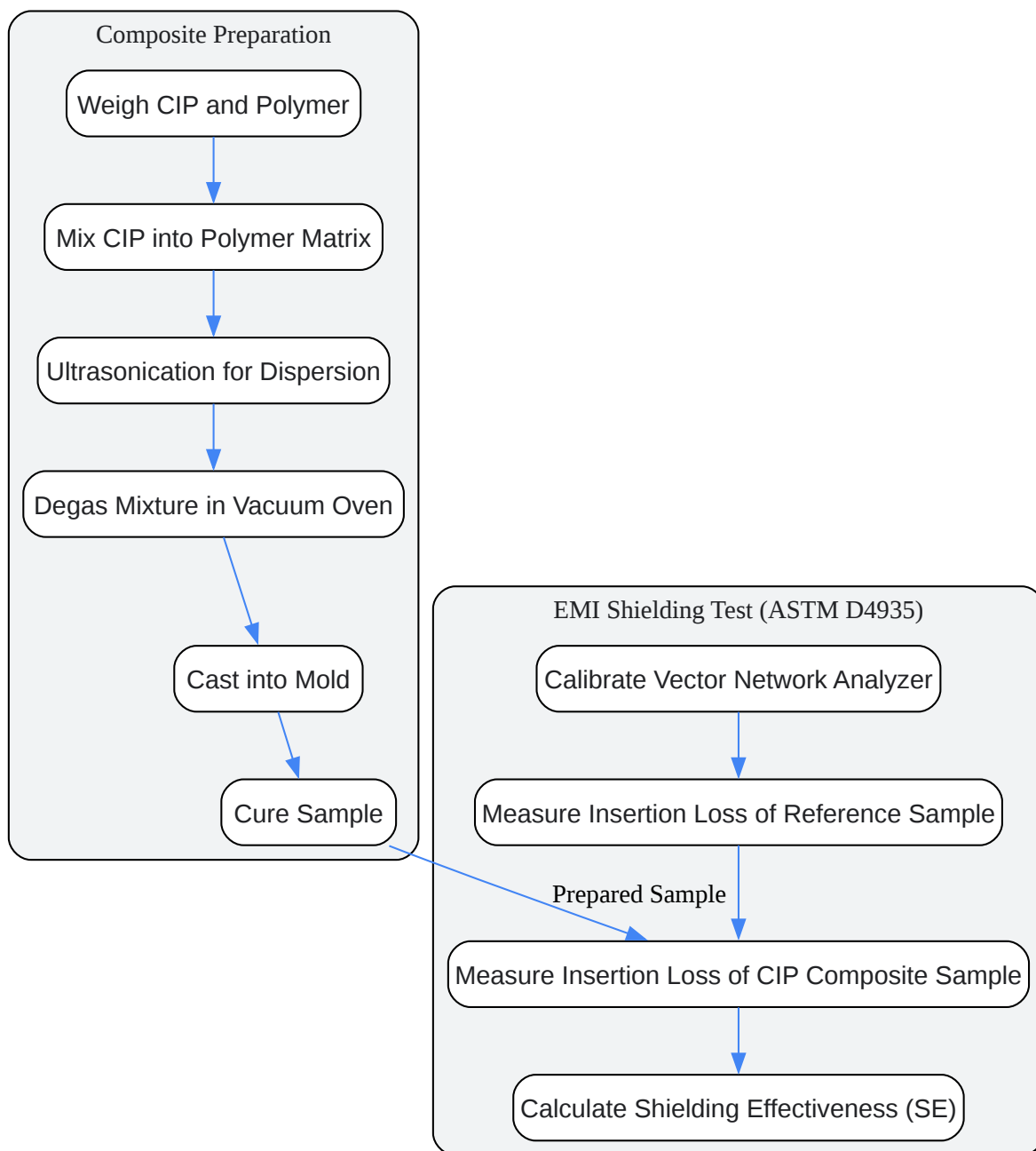
Procedure:

- System Calibration: Calibrate the VNA according to the manufacturer's instructions to ensure accurate measurements.
- Reference Measurement:
 - Insert the reference sample into the sample holder.
 - Connect the sample holder to the VNA.
 - Measure the insertion loss across the specified frequency range. This provides a baseline reading.
- Test Sample Measurement:
 - Replace the reference sample with the CIP-composite test sample.
 - Measure the insertion loss again across the same frequency range.
- Load Measurement:
 - Replace the test sample with the load sample to determine the dynamic range of the measurement system.
- Calculation of Shielding Effectiveness (SE):

- The shielding effectiveness is calculated as the difference in decibels (dB) between the insertion loss of the reference sample and the test sample.
- $SE\ (dB) = \text{Insertion Loss (Reference)} - \text{Insertion Loss (Test Sample)}$

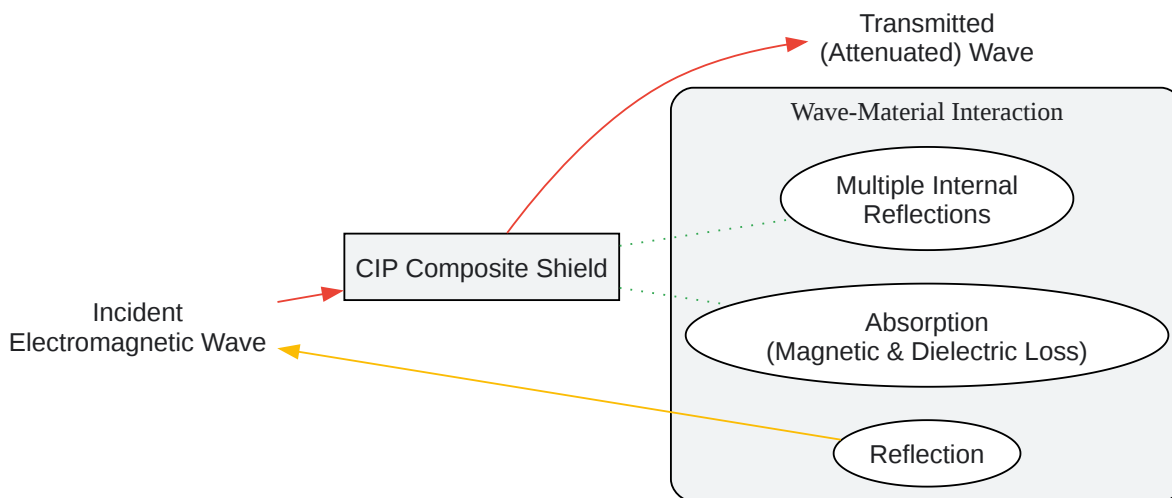
Visualizations

The following diagrams illustrate the experimental workflow for preparing and testing CIP composites and the fundamental mechanism of EMI shielding.



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Caption: Experimental workflow for CIP composite preparation and EMI shielding testing.



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